

Essential Safety and Operational Guidance for Handling Eltenac

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Compound of Interest

Compound Name: Eltenac

Cat. No.: B1671186

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Eltenac**. The following procedural guidance is designed to ensure safe operational use and disposal of this compound.

Chemical and Hazard Identification

Eltenac is a non-steroidal anti-inflammatory drug (NSAID) that functions as a non-selective COX inhibitor.^{[1][2][3][4]} It is identified by CAS Number 72895-88-6 and has the molecular formula C₁₂H₉Cl₂NO₂S.^{[2][3][4][5]}

Chemical Properties

Property	Value
CAS Number	72895-88-6 ^{[2][3][5]}
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₂ S ^{[2][3][5][6]}
Molecular Weight	302.18 g/mol ^{[3][4][5]}

| Synonyms | 4-[(2,6-dichlorophenyl)amino]-3-thiopheneacetic acid, Telzenac^{[2][6]} |

Hazard Identification

Hazard	Classification	Precautionary Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[5]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[5]

| Chronic Aquatic Toxicity| Category 1 | H410: Very toxic to aquatic life with long lasting effects[5] |

Personal Protective Equipment (PPE) and Handling

Strict adherence to the following PPE and handling protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Required Personal Protective Equipment

PPE	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Double-gloving is required if there is a potential for leaking or splashing.[7]
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield is required if there is a potential for splashing.[7]
Skin and Body Protection	Laboratory coat. A cuffed gown that is resistant to permeability by hazardous drugs should be worn when there is a risk of splashing.[7]
Respiratory Protection	Use only in a well-ventilated area with appropriate exhaust ventilation.[5] If dust or aerosols may be generated, a NIOSH-approved respirator is required.

Handling and Storage Procedures

- Handling: Avoid inhalation of dust and contact with eyes and skin.[5] Do not eat, drink, or smoke when using this product.[5] Wash hands thoroughly after handling.[5]
- Storage: Keep the container tightly sealed in a cool, well-ventilated area.[5] Store away from direct sunlight and sources of ignition.[5] Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.[5]

Emergency Procedures and Disposal

Immediate and appropriate response to emergencies and proper disposal are critical for safety and environmental protection.

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[5] Rinse mouth.[5] Do NOT induce vomiting.[5]
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present.[5] Seek immediate medical attention.[5]
Skin Contact	Rinse skin thoroughly with large amounts of water and remove contaminated clothing.[5] Call a physician.[5]
Inhalation	Move the person to fresh air.[5] If breathing is difficult, provide respiratory support.[5]

Spill and Disposal Procedures

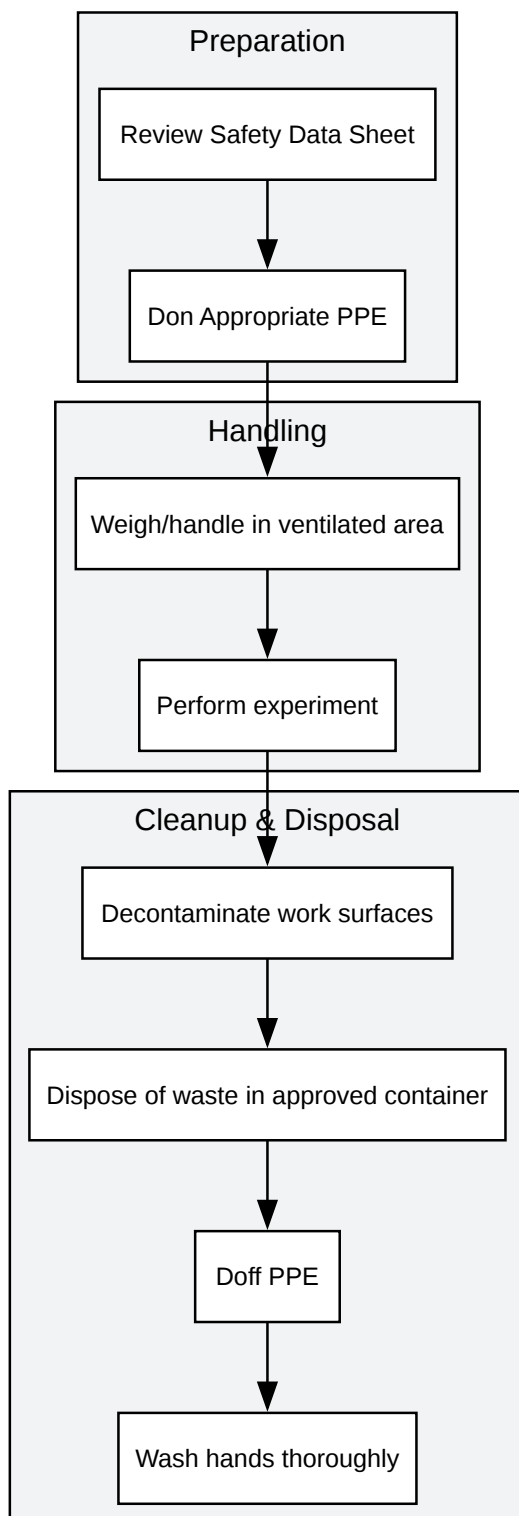
- Spill Cleanup: In case of a spill, use full personal protective equipment.[5] Avoid breathing vapors, mist, or gas.[5] Ensure adequate ventilation and evacuate personnel to safe areas. [5] Absorb spills with an inert material and dispose of the contaminated material in an approved waste disposal plant.[5] Collect spillage, as it is very toxic to aquatic life.[5]

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[5] Avoid release to the environment.^[5]

Visualized Workflows

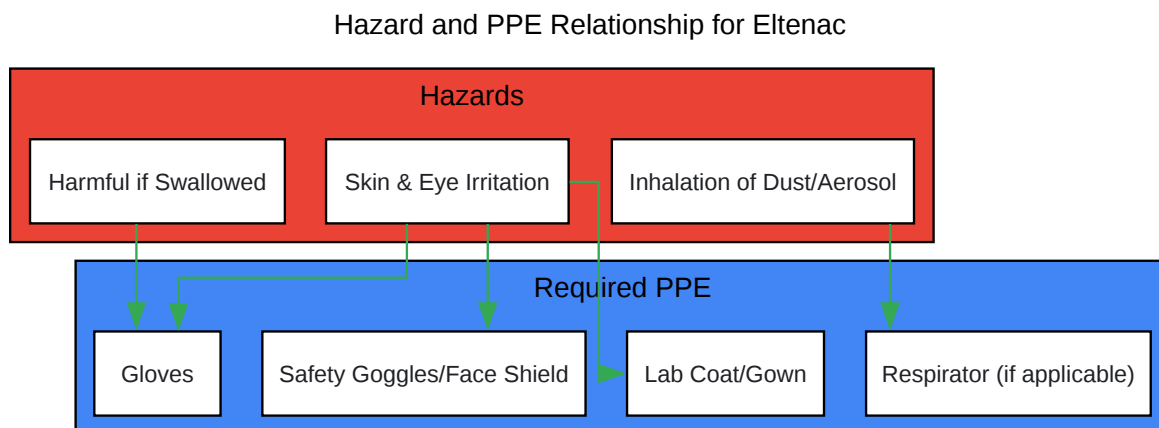
The following diagrams illustrate the necessary procedural workflows for handling **Eltenac**.

Eltenac Handling Workflow



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Caption: A procedural workflow for the safe handling of **Eltenac**.



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Caption: Logical relationship between **Eltenac** hazards and required PPE.

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